

Application Notes and Protocols: Preparing AMG 837 Calcium Hydrate Stock Solutions

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Compound of Interest

Compound Name: AMG 837 calcium hydrate

Cat. No.: B15606554

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Introduction

AMG 837 is a potent and orally bioavailable partial agonist for the G-protein-coupled receptor 40 (GPR40), also known as Free Fatty Acid Receptor 1 (FFAR1).^{[1][2][3][4][5][6]} GPR40 is predominantly expressed in pancreatic β -cells and plays a crucial role in mediating glucose-stimulated insulin secretion (GSIS).^{[3][7][8][9]} As an agonist, AMG 837 mimics the action of endogenous free fatty acids, enhancing insulin secretion in a glucose-dependent manner.^{[3][9]} This property makes it a valuable tool for research in type 2 diabetes and metabolic disorders.^{[1][10]} Proper preparation of stock solutions is critical for ensuring the accuracy and reproducibility of experimental results. These application notes provide a detailed protocol for the preparation, storage, and handling of **AMG 837 calcium hydrate** stock solutions for research purposes.

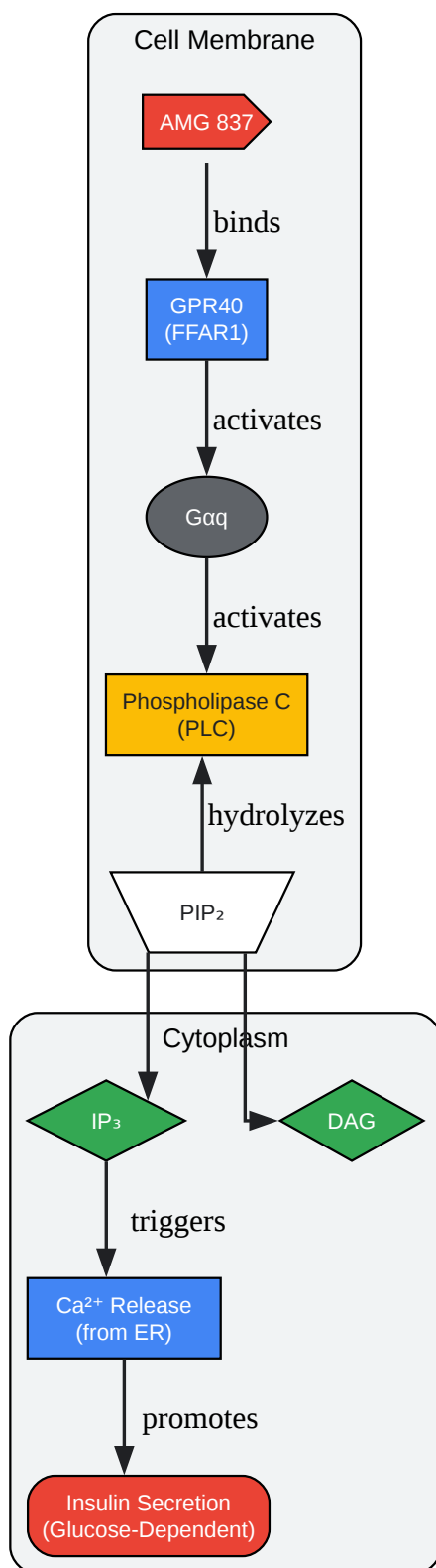
Chemical and Physical Properties

Accurate characterization of the research compound is fundamental. AMG 837 is available in different forms, such as a hemicalcium salt or a calcium hydrate. It is crucial to use the batch-specific molecular weight provided on the certificate of analysis for precise concentration calculations, as the degree of hydration can vary.^[11]

Property	Data
Compound Name	AMG 837 Calcium Hydrate
Synonyms	AMG-837, AMG 837 hemicalcium salt, AMG 837 hemicalcium hydrate
IUPAC Name	calcium (S)-3-(4-((4'-(trifluoromethyl)-[1,1'-biphenyl]-3-yl)methoxy)phenyl)hex-4-ynoate hydrate
CAS Number	1259389-38-2 (calcium hydrate)[2][12]
Molecular Formula	C ₅₂ H ₄₂ CaF ₆ O ₇ [2][12]
Molecular Weight	932.97 g/mol [2][12]
Solubility	Soluble in DMSO; Insoluble in water[2][12]
Purity	≥98% (HPLC)[11]
Appearance	Solid powder[2]

Mechanism of Action: GPR40 Signaling Pathway

AMG 837 acts as a selective partial agonist on GPR40, a Gαq-coupled protein receptor.[3][13] Upon binding of AMG 837, the Gαq subunit activates phospholipase C (PLC). PLC then hydrolyzes phosphatidylinositol 4,5-bisphosphate (PIP₂) into two secondary messengers: inositol triphosphate (IP₃) and diacylglycerol (DAG).[9] IP₃ binds to its receptors on the endoplasmic reticulum, triggering the release of stored calcium (Ca²⁺) into the cytoplasm.[7] The elevated intracellular Ca²⁺ levels are a primary trigger for the exocytosis of insulin-containing granules from the pancreatic β-cells, but only in the presence of elevated glucose levels.[3][9]



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Caption: GPR40 signaling pathway activated by AMG 837.

Experimental Protocol: Preparation of a 10 mM DMSO Stock Solution

This protocol details the steps to prepare a 10 mM stock solution of **AMG 837 calcium hydrate**.

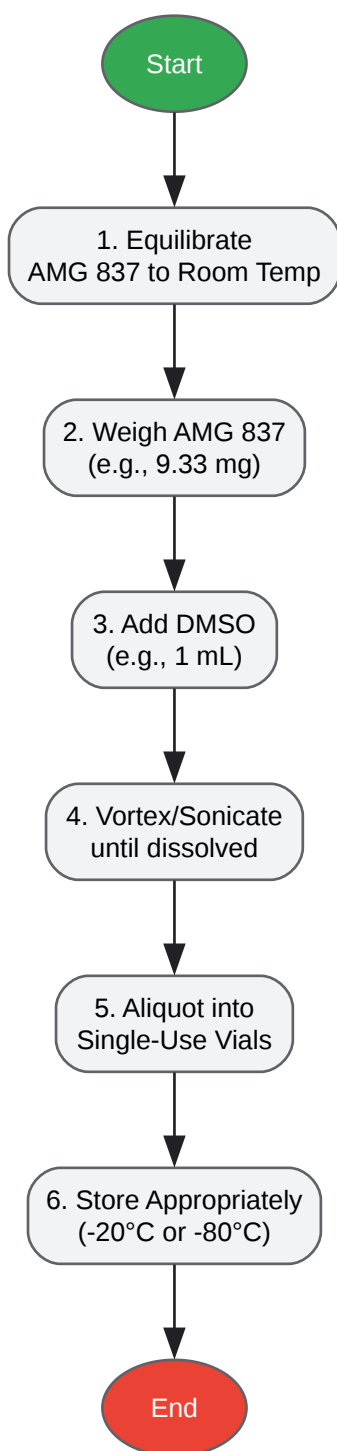
Materials and Equipment:

- **AMG 837 calcium hydrate** (CAS: 1259389-38-2)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Analytical balance
- Microcentrifuge tubes or amber glass vials
- Pipettes and sterile pipette tips
- Vortex mixer
- Personal Protective Equipment (PPE): lab coat, safety glasses, and gloves

Procedure:

- Preparation: Before starting, allow the **AMG 837 calcium hydrate** vial to equilibrate to room temperature for at least 15-20 minutes to prevent condensation. Ensure all glassware is clean and dry.
- Weighing: Tare the analytical balance with a clean microcentrifuge tube. Carefully weigh the desired amount of AMG 837 powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh 9.33 mg of AMG 837 (Molecular Weight: 932.97 g/mol).
 - Calculation: $\text{Mass (mg)} = \text{Desired Volume (L)} \times \text{Desired Concentration (mol/L)} \times \text{Molecular Weight (g/mol)} \times 1000 \text{ (mg/g)}$
 - Example: $\text{Mass} = 0.001 \text{ L} \times 0.010 \text{ mol/L} \times 932.97 \text{ g/mol} \times 1000 \text{ mg/g} = 9.33 \text{ mg}$

- Solubilization: Add the appropriate volume of DMSO to the tube containing the weighed AMG 837. For the example above, add 1 mL of DMSO.
- Mixing: Cap the tube securely. Vortex the solution for 1-2 minutes until the compound is completely dissolved. A brief, gentle sonication in a water bath can be used if necessary to aid dissolution, but avoid overheating.
- Aliquoting and Storage: To prevent degradation from repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes or cryovials. [\[14\]](#)[\[15\]](#)
- Labeling: Clearly label each aliquot with the compound name, concentration, solvent, and preparation date.



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Caption: Workflow for AMG 837 stock solution preparation.

Storage and Stability

Proper storage is essential to maintain the integrity and activity of AMG 837.

Form	Short-Term Storage (Days to Weeks)	Long-Term Storage (Months to Years)
Solid Powder	Dry, dark at 0-4°C[2][12]	Dry, dark at -20°C (stable for >2 years)[2][12]
Stock Solution	0-4°C[2][12]	-20°C (up to 1 month) or -80°C (up to 6 months)[14][15]

Key Recommendations:

- **Avoid Freeze-Thaw Cycles:** Aliquoting into single-use volumes is highly recommended to preserve the stability of the stock solution.[15]
- **Protect from Light:** Store the solid compound and stock solutions in the dark or in amber vials to prevent photodegradation.
- **Ensure Dry Conditions:** The compound is a hydrate; store the solid powder in a desiccator to prevent absorption of additional moisture.[2]

Safety Precautions

AMG 837 is intended for research use only and is not for human or veterinary use.[2] Standard laboratory safety practices should be followed.

- Wear appropriate personal protective equipment (PPE), including a lab coat, gloves, and safety glasses.
- Handle the compound in a well-ventilated area or a chemical fume hood to avoid inhalation of the powder.
- In case of contact with skin or eyes, rinse immediately with plenty of water.
- Consult the Safety Data Sheet (SDS) for comprehensive safety and handling information.

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